

N,N-Dimethyl-p-phenylenediamine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N,N-Dimethyl-p-phenylenediamine*

Cat. No.: B046274

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For Researchers, Scientists, and Drug Development Professionals

N,N-Dimethyl-p-phenylenediamine (DMPD), a substituted aromatic amine, serves as a crucial intermediate and reagent in various chemical syntheses, including the production of dyes like methylene blue and as a component in photographic developers.^{[1][2][3]} Its utility in research and development, particularly in pharmaceutical sciences, necessitates a thorough understanding of its potential hazards and the implementation of stringent safety protocols to mitigate risks. This technical guide provides an in-depth overview of the safety and handling precautions for **N,N-Dimethyl-p-phenylenediamine**, consolidating critical data and outlining detailed procedures to ensure the well-being of laboratory personnel.

Chemical and Physical Properties

Understanding the fundamental properties of a substance is the first step in safe handling. **N,N-Dimethyl-p-phenylenediamine** is a solid that can appear as colorless needles or reddish-violet to dark brown or black crystals.^{[1][4][5]} It is sensitive to light and may discolor upon exposure.^[6] While stable under normal temperatures and pressures, it can liquefy if impure.^[6]

Property	Value	Reference
CAS Number	99-98-9	[6]
Molecular Formula	C ₈ H ₁₂ N ₂	[4]
Molar Mass	136.19 g/mol	[4]
Appearance	Colorless to reddish-violet, dark brown, or black crystalline solid	[1][4][5][6]
Melting Point	34-36 °C	[4]
Boiling Point	262 °C	[4]
Flash Point	130 °C	[4]
Water Solubility	11 g/L (at 20 °C)	[4]
Vapor Pressure	0.0107 mmHg (at 25 °C)	[4]

Toxicological Data

N,N-Dimethyl-p-phenylenediamine is classified as toxic and poses significant health risks upon exposure. It can be fatal if swallowed or absorbed through the skin and is harmful if inhaled.[6][7] The primary health effects include severe eye irritation and burns, skin irritation and sensitization, and respiratory tract irritation.[6] A notable systemic effect is the formation of methemoglobin, which can lead to cyanosis (a bluish discoloration of the skin), dizziness, and a rapid heart rate.[6]

Acute Toxicity Values

Route of Exposure	Species	LD50 / LC50	Reference
Oral	Rat	50 mg/kg	[6]
Oral	Mouse	30 mg/kg	[6]
Dermal	Guinea Pig	500 µL/kg	[6]
Dermal (Lowest Lethal Dose)	Dog	84 mg/kg	[6]
Dermal (Lowest Lethal Dose)	Rabbit	60 mg/kg	[6]
Inhalation (Lowest Lethal Concentration)	Rabbit	500 ppb	[6]
Inhalation (Lowest Lethal Concentration)	Guinea Pig	240 ppb	[6]

Experimental Protocols for Toxicity Testing

The acute toxicity values presented are typically determined using standardized methods, such as those outlined by the Organisation for Economic Co-operation and Development (OECD). These protocols are designed to assess the potential hazards of a substance with a focus on minimizing animal use.

Acute Oral Toxicity - Fixed Dose Procedure (Adapted from OECD Guideline 420)

This method is used to identify a dose that produces evident toxicity but not mortality.

- **Animal Selection:** Healthy, young adult rodents (typically female rats as they are often more sensitive) are used.[8] The animals are acclimatized to laboratory conditions for at least five days before the study.[7]
- **Housing and Feeding:** Animals are housed in appropriate conditions with controlled temperature (22 ± 3 °C), humidity (30-70%), and a 12-hour light/dark cycle.[7] They have access to standard laboratory diet and unlimited drinking water.[7]

- **Dose Preparation and Administration:** The test substance is typically dissolved or suspended in a suitable vehicle. A single dose is administered by gavage using a stomach tube.[9]
Animals are fasted overnight before dosing.[9]
- **Observation Period:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.[9][10] Special attention is given in the first few hours after dosing.[4]
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the observation period.[1]

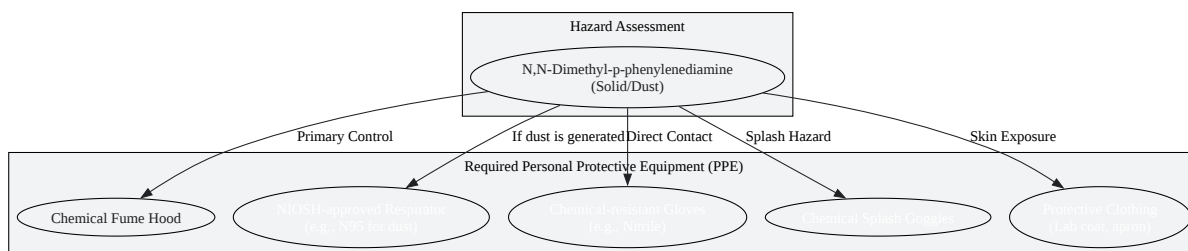
Acute Dermal Toxicity (Adapted from OECD Guideline 402)

This test assesses the toxic effects of a substance applied to the skin.

- **Animal Selection and Preparation:** Healthy young adult animals (rats or rabbits) with intact skin are used.[7] Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals.[7]
- **Dose Application:** The test substance is applied uniformly over a shaved area of at least 10% of the body surface.[1][7] The area is then covered with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.[7]
- **Observation Period:** Animals are observed for signs of toxicity and mortality for at least 14 days.[1] Body weights are recorded weekly.[1]
- **Necropsy:** At the conclusion of the test, all animals are subjected to a gross necropsy.[1]

Hazard Identification and Personal Protective Equipment (PPE)

Due to its high toxicity, stringent control measures are necessary when handling **N,N-Dimethyl-p-phenylenediamine**.



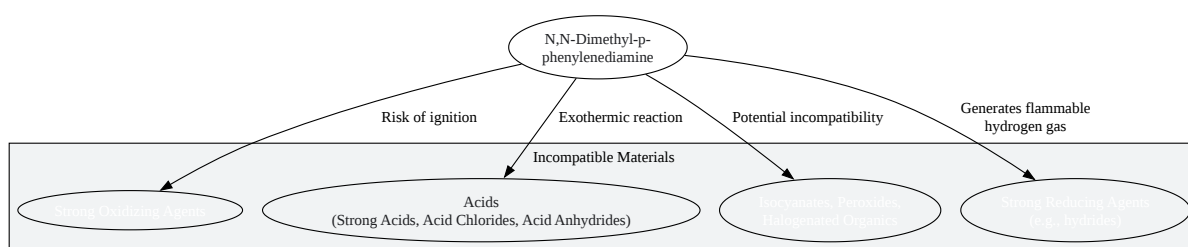
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- Engineering Controls: Always handle **N,N-Dimethyl-p-phenylenediamine** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[6][11] Ensure that eyewash stations and safety showers are readily accessible.[11]
- Respiratory Protection: If there is a risk of generating dust, a NIOSH/MSHA approved respirator should be worn.[6][9] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[6]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) to prevent skin contact.[6][12]
- Eye Protection: Chemical splash goggles are mandatory to protect against eye contact.[6][9]
- Skin and Body Protection: Wear appropriate protective clothing, such as a lab coat and, if necessary, an apron, to prevent skin exposure.[6]

Safe Handling and Storage

Proper handling and storage procedures are critical to prevent accidental exposure and maintain the chemical's stability.

- Handling:
 - Avoid all personal contact, including inhalation of dust or vapors.[7]
 - Wash hands thoroughly after handling and before eating, drinking, or smoking.[6][11]
 - Minimize dust generation and accumulation.[6]
 - Use non-sparking tools.[13]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[6][13]
 - Keep away from incompatible substances such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[1][4][6][11]
 - Protect from light and moisture.[6][11]
 - Store under an inert gas, such as nitrogen, is recommended.[13][14]



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Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First Aid Measures

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[2\]](#)[\[6\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[\[2\]](#)[\[11\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)[\[11\]](#)
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse mouth and give 2-4 cupfuls of milk or water. Seek immediate medical attention.[\[9\]](#)[\[15\]](#)

Fire-Fighting Measures

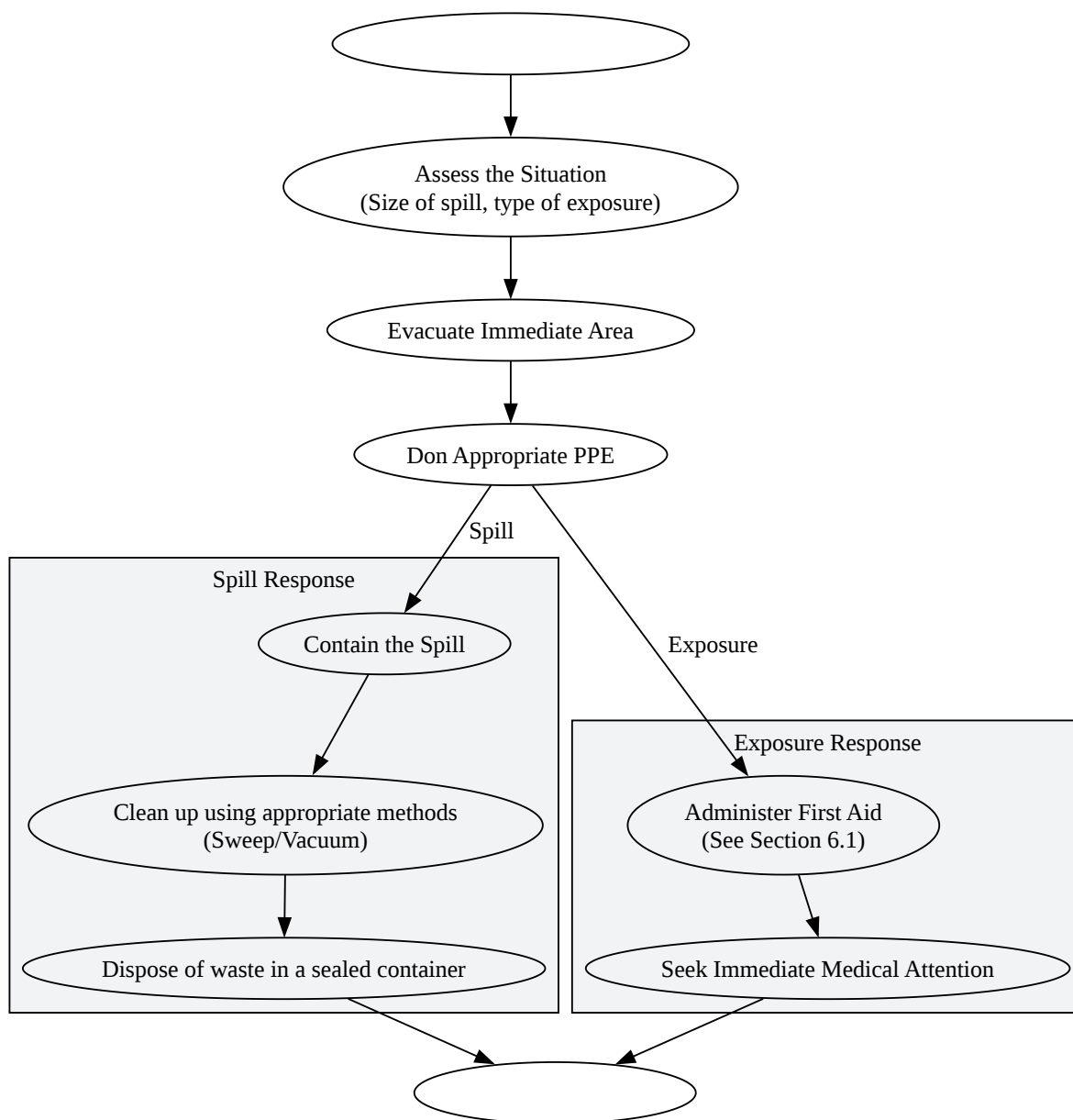
N,N-Dimethyl-p-phenylenediamine is combustible.[\[4\]](#)

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[9\]](#)[\[11\]](#)
- Hazardous Combustion Products: Thermal decomposition can produce toxic fumes of nitrogen oxides, carbon monoxide, and carbon dioxide.[\[9\]](#)[\[11\]](#)
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[9\]](#)[\[11\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment as described in Section 4. Avoid breathing dust.[\[7\]](#)[\[9\]](#)
- Environmental Precautions: Prevent the material from entering drains or waterways.[\[12\]](#)

- Cleanup Procedures: For small spills, carefully sweep or vacuum up the material and place it into a suitable, labeled container for disposal. Avoid generating dust.^{[6][7]} For large spills, increase the precautionary distance downwind.^{[2][16]}



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Disposal Considerations

Waste containing **N,N-Dimethyl-p-phenylenediamine** must be handled as hazardous waste.

- Dispose of this material in accordance with all applicable federal, state, and local environmental regulations.[7]
- It is recommended to use a licensed professional waste disposal service.[7]
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[7]

Conclusion

N,N-Dimethyl-p-phenylenediamine is a valuable chemical for research and development but presents significant health hazards. A thorough understanding of its properties, coupled with strict adherence to the safety and handling precautions outlined in this guide, is paramount for the protection of all personnel. By implementing robust engineering controls, utilizing appropriate personal protective equipment, and following established emergency procedures, the risks associated with this compound can be effectively managed, ensuring a safe laboratory environment.

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